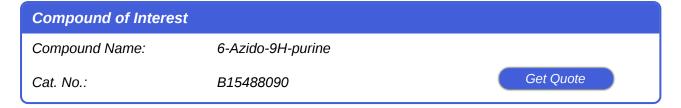


Early Studies and Discovery of 6-Azido-9Hpurine: A Technical Guide

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Introduction

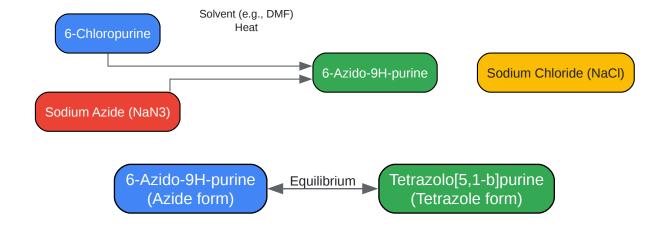
6-Azido-9H-purine is a purine analogue that has been a subject of interest in medicinal chemistry due to its potential as a precursor for various biologically active compounds. Its discovery and early investigation laid the groundwork for the synthesis of numerous derivatives, including nucleosides with antiviral and antitumor properties. This technical guide provides an in-depth overview of the early studies on **6-Azido-9H-purine**, focusing on its synthesis, characterization, and initial biological evaluations.

Synthesis of 6-Azido-9H-purine

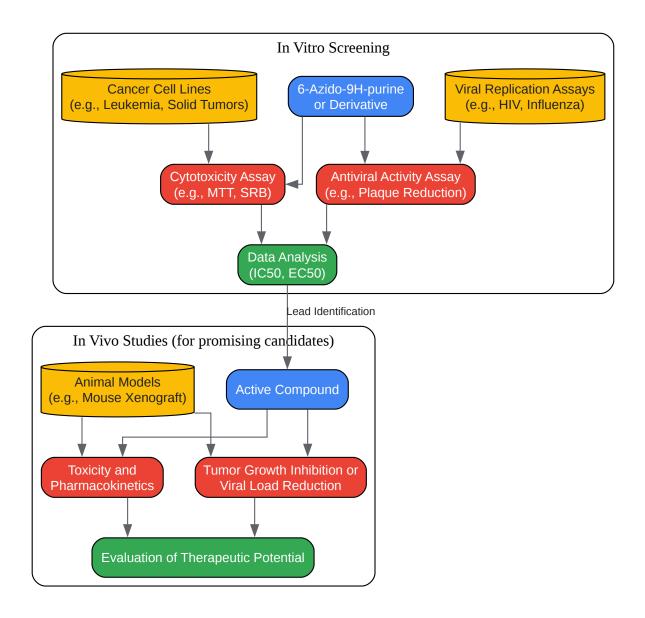
The primary and most direct route for the synthesis of **6-Azido-9H-purine** involves the nucleophilic substitution of 6-chloropurine with an azide salt.

Synthetic Pathway









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